

solubility of 2-Amino-2',5-dichlorobenzophenone in organic solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-2',5-dichlorobenzophenone

Cat. No.: B023164

[Get Quote](#)

An In-depth Technical Guide on the Solubility of **2-Amino-2',5-dichlorobenzophenone** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of 2-Amino-2',5'-dichlorobenzophenone, a key intermediate in the synthesis of several benzodiazepine drugs.^[1] Understanding its solubility in various organic solvents is critical for process development, formulation, and analytical method design in the pharmaceutical industry.

Physicochemical Properties

2-Amino-2',5'-dichlorobenzophenone is a yellow to yellow-green crystalline powder.^{[1][2]} Its fundamental physical and chemical properties are summarized below.

Property	Value
IUPAC Name	(2-amino-5-chlorophenyl)(2-chlorophenyl)methanone[1][3][4][5]
CAS Number	2958-36-3[1][2][4][6]
Molecular Formula	C ₁₃ H ₉ Cl ₂ NO[1][3][4][5][6]
Molecular Weight	266.12 g/mol [1][3][4][5][6]
Melting Point	87-89 °C[1][2][4][5][6][7][8][9]
Appearance	Yellow to yellow-green powder[1][2][4][5]

Quantitative Solubility Data

The solubility of 2-Amino-2',5'-dichlorobenzophenone has been determined in several common organic solvents. The data is crucial for designing reaction conditions, purification strategies, and formulation approaches.

Solvent	Solubility	Conditions
Methanol	Soluble	Not specified
Dimethylformamide (DMF)	30 mg/mL	Not specified
Dimethyl sulfoxide (DMSO)	30 mg/mL	Standard
Dimethyl sulfoxide (DMSO)	175 mg/mL	With ultrasonication
Ethanol	30 mg/mL	Not specified
Water	Insoluble	Not specified

Note: The term "Soluble" indicates that the compound dissolves readily, but a specific quantitative value was not provided in the cited sources. The significant increase in solubility in DMSO with ultrasonication highlights the impact of mechanical energy on the dissolution process.[1]

Experimental Protocols for Solubility Determination

Accurate determination of solubility is essential for reproducible research and process scale-up. The shake-flask method is a standard and reliable technique for determining the thermodynamic equilibrium solubility of a compound.^{[10][11][12]}

Shake-Flask Method for Equilibrium Solubility

This protocol outlines the steps for determining the solubility of 2-Amino-2',5'-dichlorobenzophenone in an organic solvent.

Materials:

- 2-Amino-2',5'-dichlorobenzophenone
- High-purity organic solvent of choice
- Scintillation vials or flasks with airtight seals
- Orbital shaker with temperature control
- Syringe filters (e.g., 0.22 µm PTFE)
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- **Preparation of a Saturated Solution:** Add an excess amount of 2-Amino-2',5'-dichlorobenzophenone to a known volume of the selected organic solvent in a flask. The presence of undissolved solid is necessary to ensure saturation.^[12]
- **Equilibration:** Seal the flask and place it in an orbital shaker set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.^[11]
- **Sample Collection and Preparation:** After equilibration, allow the solution to stand undisturbed for the solid to settle. Carefully withdraw a sample from the supernatant using a syringe.

- **Filtration:** Immediately filter the sample through a syringe filter to remove any undissolved microcrystals. This step is critical to prevent overestimation of solubility.
- **Quantification:** Dilute the filtered sample with a known volume of the solvent. Analyze the concentration of 2-Amino-2',5'-dichlorobenzophenone in the diluted sample using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.[\[10\]](#)[\[11\]](#) A standard calibration curve should be prepared for accurate quantification.[\[11\]](#)
- **Calculation:** Calculate the solubility in mg/mL or other desired units based on the measured concentration and the dilution factor.

Enhancing Dissolution with Ultrasonication

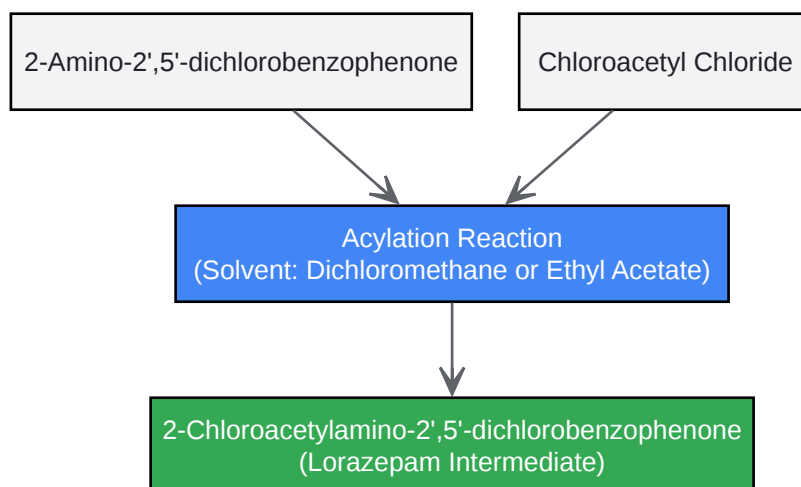
For compounds that are slow to dissolve, ultrasonication can be employed to accelerate the process.[\[1\]](#)

Procedure:

- Prepare the mixture of the compound and solvent as described in the shake-flask method.
- Place the sealed vial in an ultrasonic bath for a defined period.
- After ultrasonication, proceed with the equilibration and analysis steps as outlined above to determine the solubility.

Visualization of a Key Synthetic Application

2-Amino-2',5'-dichlorobenzophenone is a pivotal starting material in the synthesis of lorazepam and other benzodiazepines.[\[1\]](#)[\[4\]](#)[\[5\]](#) The following diagram illustrates the initial acylation step in the synthesis of a key lorazepam intermediate.[\[5\]](#)[\[13\]](#)



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for the acylation of 2-Amino-2',5'-dichlorobenzophenone.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. 2-Amino-2',5'-dichlorobenzophenone | 2958-36-3 [chemicalbook.com]
- 3. 2-Amino-2',5'-dichlorobenzophenone | C₁₃H₉Cl₂NO | CID 18069 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- 8. OEM 2-Amino-2', 5-dichlorobenzophenone Manufacturer and Supplier | Jingye [jingyepharm.com]
- 9. jinancuchem.com [jinancuchem.com]

- 10. 2-Amino-2',5-dichlorobenzophenone | 2958-36-3 | Benchchem [benchchem.com]
- 11. sigmaaldrich.com [sigmaaldrich.com]
- 12. lup.lub.lu.se [lup.lub.lu.se]
- 13. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [solubility of 2-Amino-2',5-dichlorobenzophenone in organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b023164#solubility-of-2-amino-2-5-dichlorobenzophenone-in-organic-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com